

Application Notes and Protocols for Testing Butylated Hydroxytoluene (BHT) in Enzymatic Assays

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Compound of Interest

Compound Name: BHT-B

Cat. No.: B1578009

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Introduction

Butylated hydroxytoluene (BHT) is a synthetic phenolic antioxidant widely utilized to prevent oxidation in various products, including food, cosmetics, and pharmaceuticals.^[1] Its primary mechanism of action involves scavenging free radicals, thereby interrupting oxidative chain reactions.^{[2][3]} Emerging research suggests that BHT may also interact with specific enzymes, modulating their activity. This document provides detailed protocols for testing the enzymatic activity of BHT, focusing on its potential inhibitory effects. The protocols and data presented herein are intended to guide researchers in the systematic evaluation of BHT's enzymatic interactions.

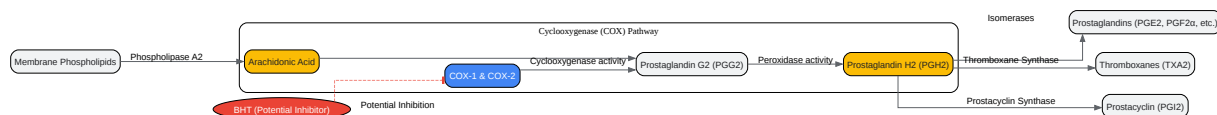
Data Presentation

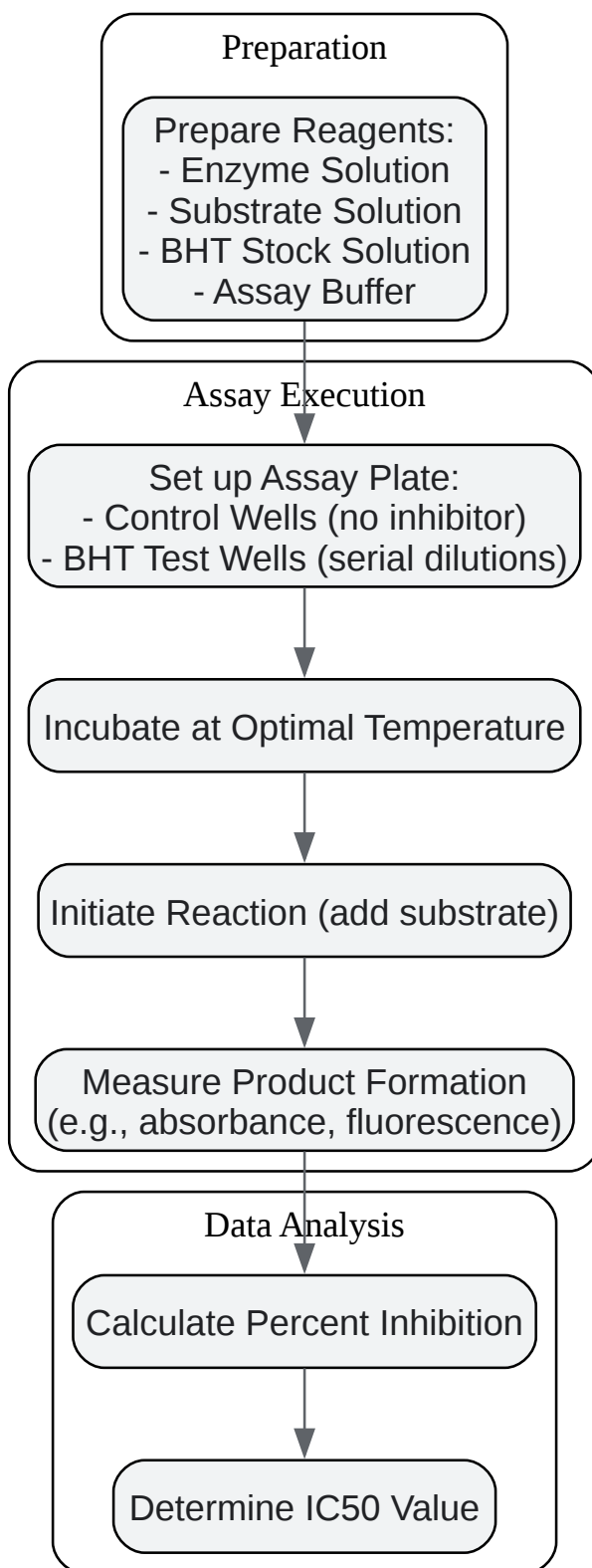
While specific enzymatic inhibition data for BHT is not widely available in the public domain, its antioxidant capacity, a related measure of its potential to interfere with redox-sensitive enzymatic reactions, has been quantified. The following table summarizes the reported half-maximal inhibitory concentration (IC₅₀) value for BHT in a common antioxidant assay. This value can serve as a preliminary indicator of its potential inhibitory potency in enzymatic systems sensitive to redox modulation.

Compound	Assay Type	IC50 Value (µg/mL)
Butylated Hydroxytoluene (BHT)	DPPH Radical Scavenging Assay	21.09

Signaling Pathways and Experimental Workflows

To understand the context of BHT's potential enzymatic interactions, it is crucial to visualize the relevant biological pathways and the general workflow for assessing enzyme inhibition.





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References

- 1. Norepinephrine transporter inhibitors and their therapeutic potential - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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